

# Acid Yellow 199 chemical structure and properties

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Compound Name: Acid Yellow 199

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## An In-depth Technical Guide to Acid Yellow 199

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Acid Yellow 199**, a monoazo dye, is primarily utilized in the textile industry for coloring materials such as nylon and wool. This guide provides a comprehensive overview of its chemical structure and known properties based on available technical data. While the compound's principal applications are industrial, this document aims to consolidate the existing scientific information for a technical audience. However, it is important to note a significant lack of published data regarding detailed experimental protocols, extensive physicochemical properties, and any involvement in biological signaling pathways or drug development.

### Chemical Structure and Identity

**Acid Yellow 199** is chemically identified as the sodium salt of 4-((4-((4-hydroxy-2-methylphenyl)azo)phenyl)amino)-3-nitrobenzenesulfonic acid.

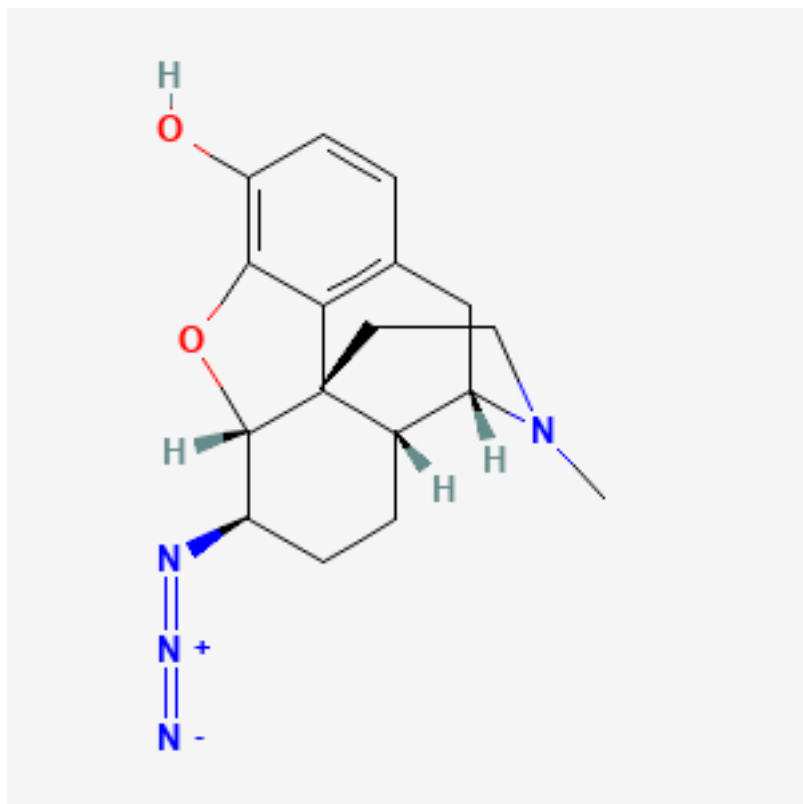
**Figure 1.** Chemical Structure of **Acid Yellow 199**

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	Sodium 4-({4-[(E)-(4-hydroxy-2-methylphenyl)diazenyl]phenyl}amino)-3-nitrobenzenesulfonate[1]
CAS Number	70865-20-2[2][3][4][5]
C.I. Name	Acid Yellow 199
C.I. Number	14205
Molecular Formula	C <sub>19</sub> H <sub>15</sub> N <sub>4</sub> NaO <sub>6</sub> S
Molecular Weight	450.40 g/mol
Synonyms	Weak Acid Yellow A-4R, Acid Yellow A4R

## Physicochemical Properties

Detailed physicochemical data for **Acid Yellow 199** is not extensively available in the scientific literature. The following table summarizes the known properties.

Table 2: Physicochemical Properties

Property	Value
Physical State	Orange powder
Solubility	Soluble in water
Melting Point	Not available
Boiling Point	Not available
pKa	Not available
UV-Vis Absorption Maximum ( $\lambda_{\text{max}}$ )	Not available

## Synthesis and Manufacturing

The synthesis of **Acid Yellow 199** involves a two-step process common for azo dyes: diazotization followed by an azo coupling reaction.

### General Manufacturing Method

- Diazotization:** 4-(4-Aminophenylamino)-3-nitrobenzenesulfonic acid is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt.
- Azo Coupling:** The resulting diazonium salt is then reacted with m-cresol, which acts as the coupling component, to form the final **Acid Yellow 199** dye.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the laboratory-scale synthesis, purification, and analysis of **Acid Yellow 199** are not readily available in published scientific literature. Industrial manufacturing methods are generally proprietary.

## Applications

The primary and well-documented application of **Acid Yellow 199** is as a dye in the textile industry. It is particularly used for the dyeing of nylon and wool fibers.

## Biological Activity and Signaling Pathways

There is no information available in the current scientific literature to suggest that **Acid Yellow 199** has any specific biological activity or is involved in any signaling pathways. Its application appears to be confined to its properties as a colorant. Consequently, the creation of a signaling pathway diagram is not applicable.

## Toxicological Information

Limited toxicological data is available for **Acid Yellow 199**. It may cause skin and eye irritation, and is irritating to mucous membranes and the upper respiratory tract. It is listed as potentially causing an allergic skin reaction and being harmful to aquatic life with long-lasting effects.

Table 3: Toxicological Profile

Effect	Information
Acute Toxicity	May be harmful by inhalation, ingestion, or skin absorption.
Irritation	May cause skin, eye, and respiratory tract irritation.
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.
Mutagenicity	Mutagenicity data has been reported.

## Conclusion

**Acid Yellow 199** is an industrial monoazo dye with a well-defined chemical structure. Its primary application is in the textile industry. For an audience of researchers, scientists, and drug development professionals, it is crucial to highlight the significant gaps in the publicly available data. There is a notable absence of detailed experimental protocols, comprehensive

physicochemical characterization, and any studies related to its biological activity or potential applications in the life sciences. Therefore, its relevance to drug development and biological research is not established.

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